

# An In-depth Technical Guide on Tricyclohexyltin Hydride

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## Compound of Interest

Compound Name: *Tricyclohexyltin hydride*

Cat. No.: *B8638210*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the fundamental physicochemical properties of **Tricyclohexyltin Hydride**. The information is curated to be a foundational resource for professionals engaged in chemical research and development.

## Core Physicochemical Properties

**Tricyclohexyltin hydride**, also known as Tricyclohexylstannane, is an organotin compound.<sup>[1]</sup> It presents as a viscous, colorless to straw-colored, clear liquid.<sup>[1][2]</sup> This compound is primarily utilized as a chemical intermediate in various synthetic processes.<sup>[1]</sup> A key aspect of its reactivity is its sensitivity to direct sunlight, which causes slow degradation to an inorganic tin salt.<sup>[1]</sup> Furthermore, it can generate hydrogen when exposed to alkalis and protic materials like water or alcohol, especially in the presence of metal salts.<sup>[1]</sup>

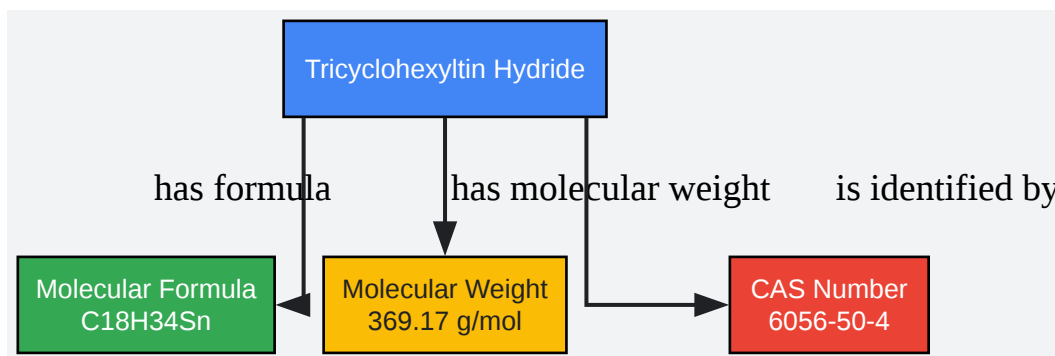
## Quantitative Data Summary

The following table summarizes the key quantitative properties of **Tricyclohexyltin Hydride**, providing essential data for experimental design and safety considerations.

Property	Value
Molecular Formula	C18H34Sn[2][3][4]
Linear Formula	(C6H11)3SnH[2]
Molecular Weight	369.17 g/mol [2][3][4]
CAS Number	6056-50-4[2][3][4]
Appearance	Viscous, colorless liquid[2]
Boiling Point	129°C @ 0.05 mmHg[1][2][3]
Flash Point	105°C[1][3]
Specific Gravity / Density	1.26[1][3]
Refractive Index	1.5409[1][3]
Vapor Pressure	< 0.1 mmHg @ 20°C[1]
Solubility	Insoluble in water[1]

## Logical Relationship Diagram

The following diagram illustrates the core identifying characteristics of **Tricyclohexyltin Hydride** and their direct relationship.



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Core Identifiers of **Tricyclohexyltin Hydride**.

## Experimental Protocols & Further Research

Detailed experimental protocols involving **Tricyclohexyltin Hydride** are highly specific to its application in a given synthesis or experimental setup. The provided search results do not contain specific, citable experimental methodologies or established signaling pathways associated with this compound for a drug development context. Researchers planning to use this reagent should consult specialized synthetic chemistry literature and adhere to rigorous safety protocols, particularly concerning its handling, storage, and disposal.<sup>[1]</sup> The material is stable in sealed containers under a dry, inert atmosphere and should be stored at temperatures below 5°C.<sup>[1]</sup> Incompatible materials include direct sunlight, oxidizing agents, oxygen, and water.<sup>[1]</sup>

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## References

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